

The Biological Activity of 5-Hydroxy-6,7,8-trimethoxycoumarin: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxy-6,7,8-trimethoxycoumarin

Cat. No.: B593588

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxy-6,7,8-trimethoxycoumarin is a naturally occurring coumarin derivative isolated from plant sources such as *Viola yedonensis* Makino.[1][2] As a member of the coumarin class of compounds, it is recognized for its potential therapeutic properties, including antioxidant, anti-inflammatory, and antimicrobial activities.[1] This technical guide provides a comprehensive overview of the known biological activities of **5-Hydroxy-6,7,8-trimethoxycoumarin**, supplemented with comparative data from structurally similar coumarin derivatives to elucidate its potential pharmacological profile. This document details experimental protocols for key biological assays and visualizes relevant signaling pathways to support further research and drug development efforts.

Introduction

Coumarins are a well-established class of benzopyrone compounds widely distributed in nature and known for their diverse pharmacological activities.[3] The specific substitution patterns on the coumarin scaffold significantly influence their biological effects. **5-Hydroxy-6,7,8-trimethoxycoumarin** is characterized by a hydroxyl group at the C5 position and methoxy groups at the C6, C7, and C8 positions. While direct experimental data on this specific compound is limited, structure-activity relationship (SAR) studies of related coumarins provide valuable insights into its potential efficacy as an antioxidant, anti-inflammatory, and

antimicrobial agent. This guide aims to consolidate the available information and provide a predictive framework for the biological activities of **5-Hydroxy-6,7,8-trimethoxycoumarin**.

Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₂ O ₆	
Molecular Weight	252.22 g/mol	
CAS Number	1581248-32-9	[1]
Appearance	Not explicitly stated, likely a crystalline solid.	
Solubility	Soluble in organic solvents like DMSO and methanol.	[4][5]

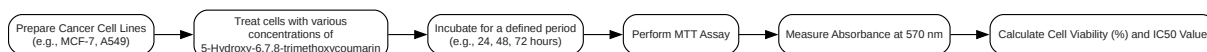
Biological Activities

While specific quantitative data for **5-Hydroxy-6,7,8-trimethoxycoumarin** is not extensively available in the public domain, the biological activities of structurally related coumarins offer a strong basis for predicting its potential.

Anticancer Activity

Coumarin derivatives have demonstrated a range of anticancer activities, including the induction of apoptosis and inhibition of cell proliferation in various cancer cell lines.[3] The cytotoxic effects are often evaluated using assays such as the MTT assay, which measures metabolic activity as an indicator of cell viability.

A generalized workflow for assessing cytotoxic activity is presented below.



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Figure 1: Generalized workflow for determining in vitro cytotoxic activity.

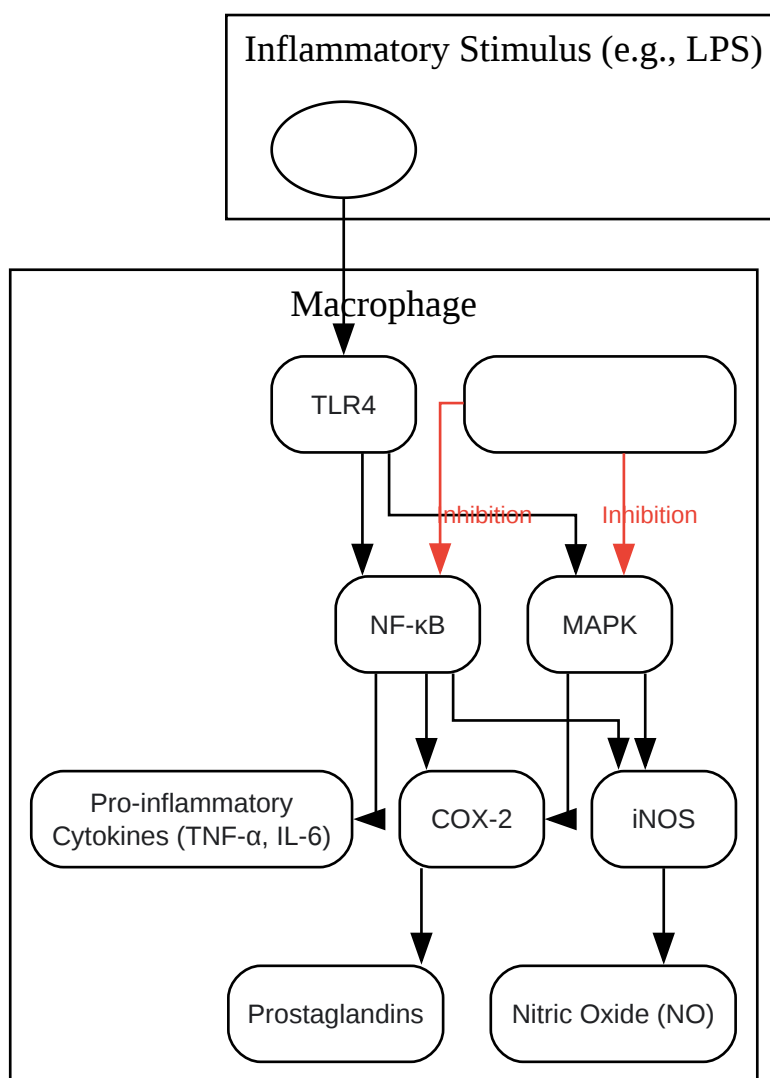
Comparative Data for Structurally Related Coumarins:

Compound	Cancer Cell Line	IC50 (μM)	Reference
4-(7-(diethylamino)-4-methyl-2-oxo-2H-chromen-3-yl)phenyl acetate	A549 (Lung)	48.1	[3]
4-(7-(diethylamino)-4-methyl-2-oxo-2H-chromen-3-yl)phenyl acetate	CRL 1548 (Liver)	45.1	[3]
Coumarin-indole hybrid 79	MCF-7 (Breast)	7.4	[6]
Coumarin derivative 9f	A549 (Lung)	7.1 ± 0.8	[7][8]
Coumarin derivative 9f	H2170 (Lung)	3.3 ± 0.5	[7][8]

Anti-inflammatory Activity

The anti-inflammatory potential of coumarins is often attributed to their ability to inhibit the production of pro-inflammatory mediators such as nitric oxide (NO) and prostaglandins, as well as modulate inflammatory signaling pathways.

A diagram illustrating the potential mechanism of anti-inflammatory action is provided below.



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Figure 2: Potential anti-inflammatory mechanism via NF-κB and MAPK signaling.

Comparative Data for Structurally Related Coumarins:

Compound	Assay	Effect	Reference
4-Hydroxy-7-methoxycoumarin	NO production in LPS-stimulated RAW264.7 cells	Significant reduction	[9][10]
4-Hydroxy-7-methoxycoumarin	PGE2 production in LPS-stimulated RAW264.7 cells	Significant reduction	[9][10]
4-Hydroxy-7-methoxycoumarin	iNOS and COX-2 expression	Decreased expression	[9][10]
4-Hydroxy-7-methoxycoumarin	Pro-inflammatory cytokine (TNF- α , IL-1 β , IL-6) production	Reduced production	[9][10]
Fraxetin (7,8-dihydroxy-6-methoxycoumarin)	Nrf2 signaling	Upregulation of HO-1	[11]

Antimicrobial Activity

Coumarin derivatives have been reported to possess antibacterial and antifungal properties. The minimum inhibitory concentration (MIC) is a key quantitative measure of this activity. The presence of hydroxyl and methoxy groups on the coumarin ring is known to influence antimicrobial efficacy.

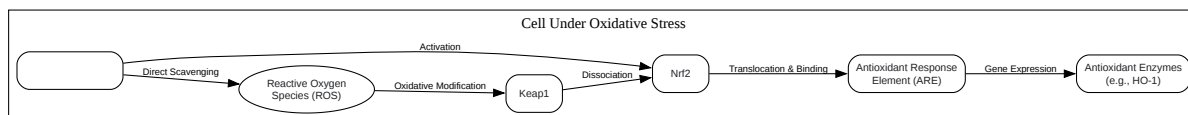
Comparative Data for Structurally Related Coumarins:

Compound	Microorganism	MIC (µg/mL)	Reference
5,7-dihydroxycoumarin derivative 5	Staphylococcus aureus	2.5	[12]
5,7-dihydroxycoumarin derivative 12	Staphylococcus aureus	2.5	[12]
7,8-dihydroxy-6-methoxycoumarin (Fraxetin)	Foodborne pathogens	Notable activity	[13]
6,7-dimethoxycoumarin	Foodborne pathogens	Notable activity	[13]
Coumarin derivative C13	Staphylococcus aureus / Escherichia coli	≤256	[14]

Antioxidant Activity

The antioxidant properties of coumarins are often associated with their ability to scavenge free radicals. The DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assays are commonly used to evaluate this activity, with the IC₅₀ value representing the concentration required to scavenge 50% of the free radicals.

A diagram illustrating a potential antioxidant mechanism is shown below.



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